

Stability and storage of GSK-7975A solutions

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Compound of Interest

Compound Name: GSK-7975A

Cat. No.: B15615724

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Technical Support Center: GSK-7975A

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **GSK-7975A** solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **GSK-7975A**?

A1: For long-term storage, the solid form of **GSK-7975A** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^{[1][2]} It is also recommended to protect it from light.^[3]

Q2: What is the recommended solvent for preparing **GSK-7975A** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **GSK-7975A**.^{[1][2][4][5]} Ethanol can also be used.^[4] The compound is insoluble in water.^{[4][5]}

Q3: What is the solubility of **GSK-7975A** in common solvents?

A3: The solubility of **GSK-7975A** varies slightly among suppliers but is generally high in DMSO. It is crucial to use fresh, anhydrous DMSO as its hygroscopic nature can negatively impact solubility.^{[2][4]}

Q4: How should I store **GSK-7975A** stock solutions?

A4: Stock solutions of **GSK-7975A** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 2 years or at -20°C for up to 1 year.[2] Some suppliers suggest that stock solutions are stable for up to 3 months at -20°C.[3] For short-term storage of a few days to weeks, 0-4°C is acceptable.[5]

Q5: My **GSK-7975A** solution appears to have precipitated. What should I do?

A5: If you observe precipitation, gentle warming and/or sonication can be used to help redissolve the compound.[2] To prevent precipitation, ensure you are using a sufficiently high concentration of the appropriate solvent and consider the storage temperature.

Data Summary Tables

Table 1: Storage Conditions for **GSK-7975A**

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	3 years	[1] [2]
	4°C	2 years	
In Solvent (DMSO)	-80°C	2 years	[2]
	-20°C	1 year	
	-20°C	3 months	
	0-4°C	Days to weeks	

Table 2: Solubility of **GSK-7975A**

Solvent	Solubility	Citations
DMSO	≥ 90 mg/mL (226.53 mM)	[1][2]
79 mg/mL (198.84 mM)	[4]	
50 mg/mL		
Ethanol	79 mg/mL	[4]
Water	Insoluble	[4][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh out the desired amount of **GSK-7975A** powder (Molecular Weight: 397.31 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.97 mg.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the solid **GSK-7975A**. For a 10 mM solution, you would add DMSO to reach a final volume of 1 mL.
- **Dissolution:** Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in appropriate vials. Store the aliquots at -20°C or -80°C as recommended in Table 1.

Protocol 2: General Workflow for Assessing Solution Stability

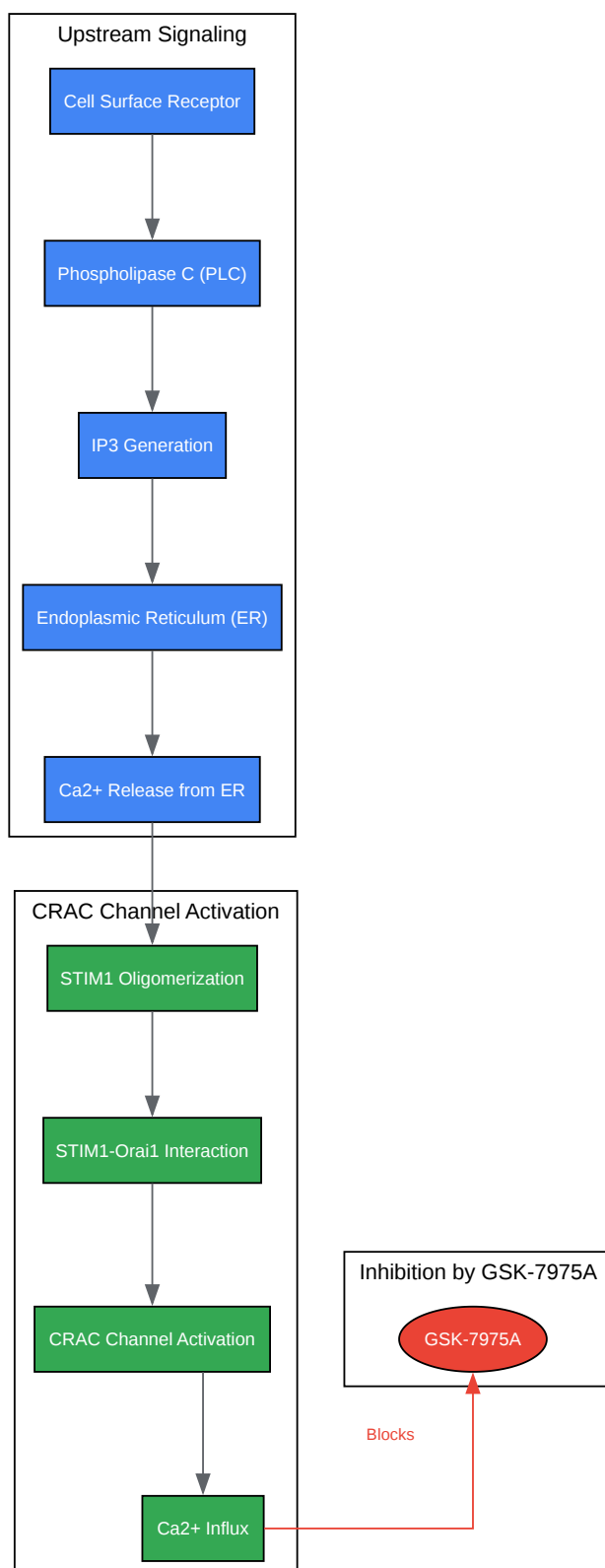
This is a general guide for researchers wanting to assess the stability of their specific **GSK-7975A** working solutions under their experimental conditions.

- Prepare a fresh stock solution of **GSK-7975A** in the desired solvent (e.g., DMSO) at a known concentration.
- Dilute the stock solution to the final working concentration in your experimental buffer or cell culture medium.

- Divide the working solution into several aliquots.
- Store the aliquots under different conditions you wish to test (e.g., 4°C, room temperature, 37°C) and for different durations (e.g., 0, 2, 4, 8, 24 hours).
- At each time point, analyze the concentration and purity of **GSK-7975A** in an aliquot from each storage condition using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Compare the results to the initial (time 0) sample to determine the percentage of degradation.

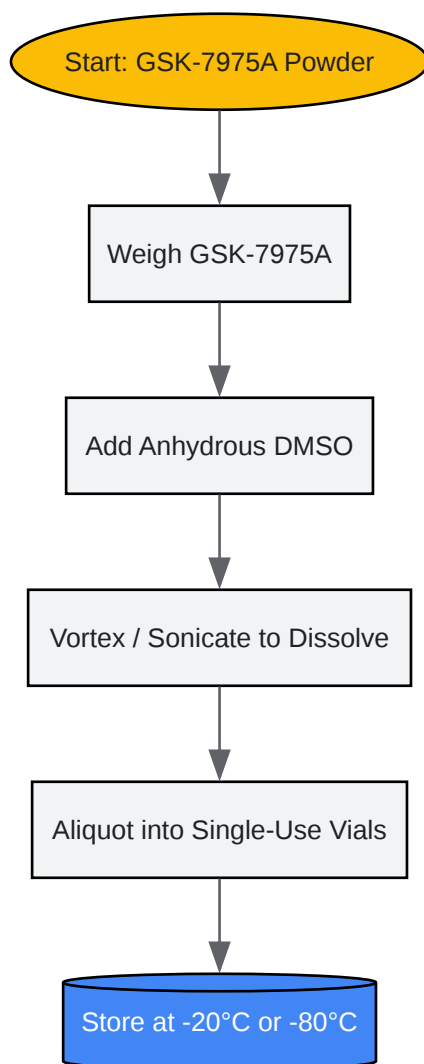
Visual Guides

Below are diagrams to illustrate key concepts and workflows related to **GSK-7975A**.



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Caption: Mechanism of CRAC channel inhibition by **GSK-7975A**.



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Caption: Workflow for preparing **GSK-7975A** stock solution.

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